

Spectroscopic analysis of dihydroxymalonic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Dihydroxymalonic acid

CAS No.: 560-27-0

Cat. No.: B1209895

[Get Quote](#)

An In-Depth Technical Guide to the Spectroscopic Analysis of **Dihydroxymalonic Acid**

Authored by: A Senior Application Scientist

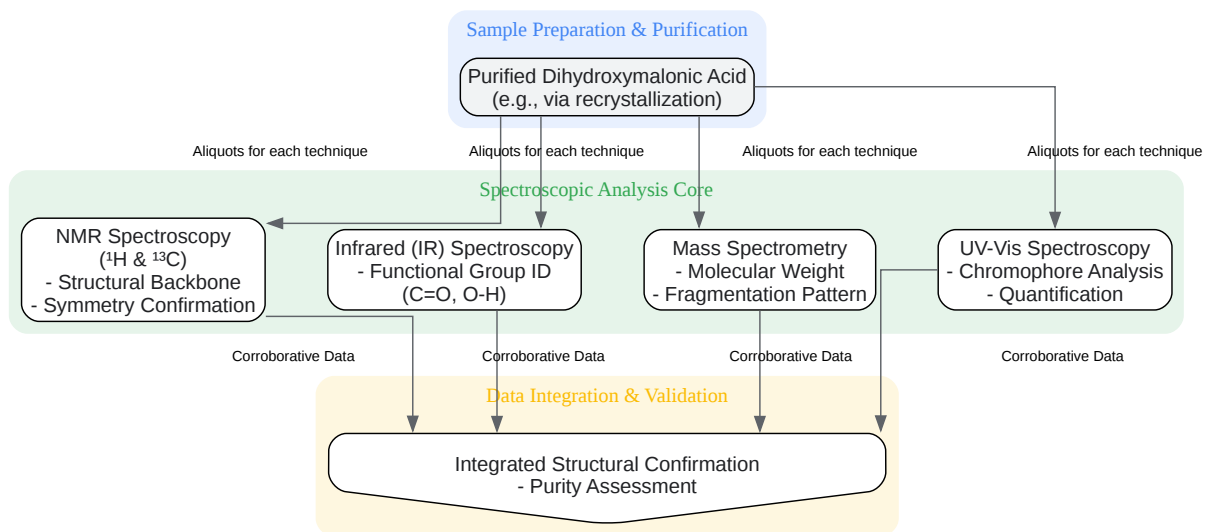
Abstract

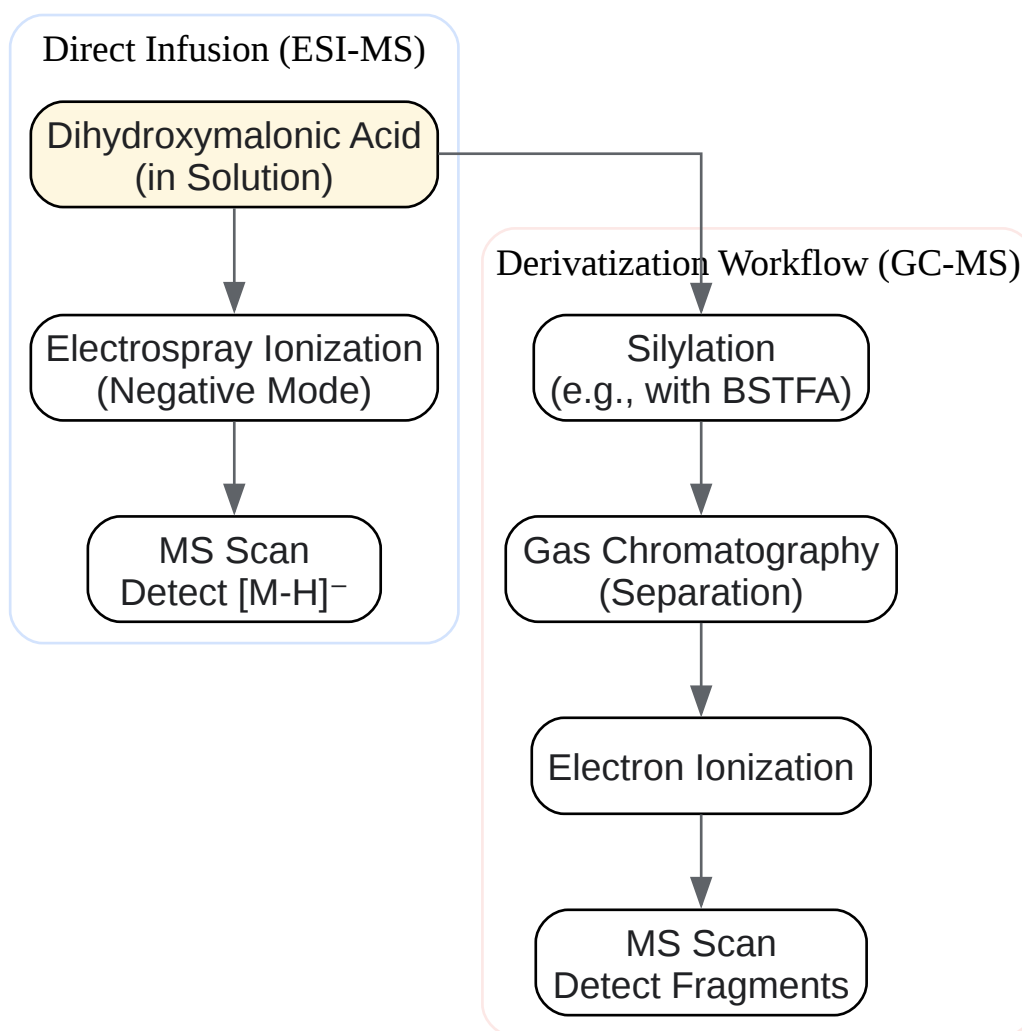
Dihydroxymalonic acid (IUPAC name: 2,2-dihydroxypropanedioic acid) is a unique dicarboxylic acid notable for its stable geminal diol structure.^{[1][2]} As a key organic building block and a compound of interest in biochemical and pharmaceutical research, its unambiguous structural confirmation and purity assessment are paramount.^[3] This technical guide provides a comprehensive, multi-technique spectroscopic approach to the analysis of **dihydroxymalonic acid**. We move beyond mere data reporting to explain the causal reasoning behind methodological choices, ensuring a robust and self-validating analytical workflow. This document is intended for researchers, scientists, and drug development professionals who require a deep and practical understanding of how to characterize this and similar highly functionalized small molecules.

Molecular Structure and Analytical Considerations

Dihydroxymalonic acid ($C_3H_4O_6$, Molar Mass: 136.06 g/mol) presents a distinct analytical challenge due to its high polarity, multiple hydrogen-bonding sites (two carboxylic acid groups, two hydroxyl groups), and inherent symmetry.[1][2][3] The central carbon atom is bonded to two carboxylic acid groups and two hydroxyl groups, making it a hydrated form of mesoxalic acid.[2] This high degree of functionalization dictates the selection of spectroscopic techniques and sample preparation protocols. A multi-pronged analytical approach is not just recommended but essential for unequivocal characterization.

Here, we present a logical workflow for the spectroscopic analysis, ensuring that data from each technique corroborates the others, leading to a confident structural assignment.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Dihydroxymalonic acid | C₃H₄O₆ | CID 68412 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dihydroxymalonic acid - Wikipedia [en.wikipedia.org]
- 3. CAS 560-27-0: Dihydroxymalonic acid | CymitQuimica [cymitquimica.com]

- To cite this document: BenchChem. [Spectroscopic analysis of dihydroxymalonic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1209895/docs#spectroscopic-analysis-of-dihydroxymalonic-acid\]](https://www.benchchem.com/product/b1209895/docs#spectroscopic-analysis-of-dihydroxymalonic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)